

Safe Handling and Personal Protective Equipment for Diphlorethohydroxycarmalol

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Compound of Interest

Compound Name: *Diphlorethohydroxycarmalol*

Cat. No.: *B8271611*

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Compound: **Diphlorethohydroxycarmalol** (DPHC) CAS Number: 138529-04-1[1][2][3][4][5]

Molecular Formula: C₂₄H₁₆O₁₃[2][3][5] Appearance: White to off-white solid/powder[3]

This document provides essential safety protocols and logistical guidance for the handling and disposal of **Diphlorethohydroxycarmalol** (DPHC), a polyphenolic compound isolated from the brown alga *Ishige okamurae*. [6][7][8] Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Risk Assessment

Based on available safety data, DPHC presents the following hazards:

- Human Health: Classified as Acute Toxicity, Oral (Category 4). It is harmful if swallowed.[4]
- Environmental Health: Classified as Acute and Chronic Aquatic Toxicity (Category 1). It is very toxic to aquatic life with long-lasting effects.[4]

Due to its fine powder form, there is a potential risk of inhalation, which necessitates careful handling to minimize dust generation.

Required Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling DPHC. The level of protection depends on the procedure being performed.

Core PPE Requirements (for all handling procedures):

- Hand Protection: Chemical-resistant gloves (Nitrile or Neoprene are recommended as a general standard).^[9] Always inspect gloves for integrity before use and wash hands thoroughly after removal.
- Eye Protection: ANSI-rated safety glasses with side shields or tightly fitting safety goggles.^[10]
- Body Protection: A standard laboratory coat. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.

Enhanced PPE for Specific Tasks:

- Weighing or Aliquoting Powder: When handling the solid compound outside of a ventilated enclosure, a respirator is required to prevent inhalation.
- Handling Large Quantities (>1g): Work should be performed in a certified chemical fume hood.

The following table summarizes recommended PPE based on the task.

Task	Hand Protection	Eye Protection	Respiratory Protection	Body Protection
Storage & Transport (sealed container)	Nitrile Gloves	Safety Glasses	Not Required	Lab Coat
Weighing Powder (<1g on open bench)	Nitrile Gloves	Safety Goggles	FFP2/FFP3 or N95 Respirator	Lab Coat
Weighing Powder (in fume hood)	Nitrile Gloves	Safety Glasses	Not Required	Lab Coat
Preparing Solutions	Nitrile Gloves	Safety Glasses	Not Required (in fume hood)	Lab Coat
Handling Dilute Solutions (<1mM)	Nitrile Gloves	Safety Glasses	Not Required	Lab Coat

Engineering Controls and Equipment

Properly functioning engineering controls are the primary line of defense against exposure.

Control Type	Specification	Purpose
Chemical Fume Hood	Face Velocity: 80-120 ft/min	To contain airborne powder during weighing and solution preparation.
Safety Shower / Eyewash Station	ANSI Z358.1 Compliant	For immediate decontamination in case of accidental large-scale skin or eye contact.
Analytical Balance	Located in a draft shield or fume hood	To minimize air currents that could disperse the powder.

Operational Plans

Experimental Protocol: Preparation of a 10 mM DPHC Stock Solution in DMSO

This protocol outlines the procedure for safely preparing a stock solution for use in in vitro experiments.^{[8][11][12]}

Materials:

- **Diphlorethohydroxycarmalol (DPHC)** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes and sterile, filtered tips
- Analytical balance

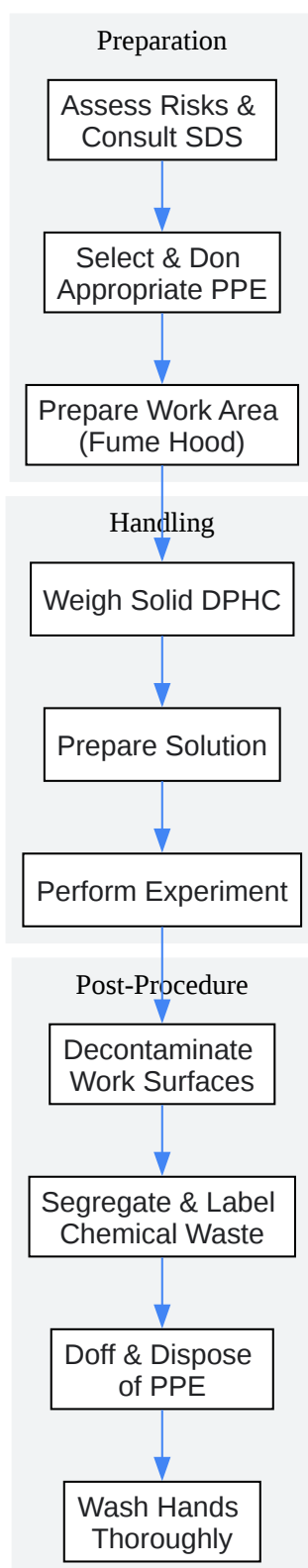
Procedure:

- **Preparation:** Don all required PPE (Nitrile gloves, safety glasses, lab coat). Perform this procedure inside a certified chemical fume hood.
- **Tare Vessel:** Place a sterile microcentrifuge tube or vial on the analytical balance and tare the weight.
- **Weigh DPHC:** Carefully weigh approximately 5.12 mg of DPHC powder directly into the tared vessel. (Molecular Weight: 512.38 g/mol).^{[2][3]} Handle the container gently to avoid creating airborne dust.
- **Add Solvent:** Add 1.0 mL of anhydrous DMSO to the vessel containing the DPHC powder.
- **Dissolution:** Cap the vessel securely. Vortex or sonicate gently until the solid is completely dissolved.

- Labeling: Clearly label the vessel with the compound name (DPHC), concentration (10 mM), solvent (DMSO), and date of preparation.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability, as recommended for similar compounds.[\[2\]](#)

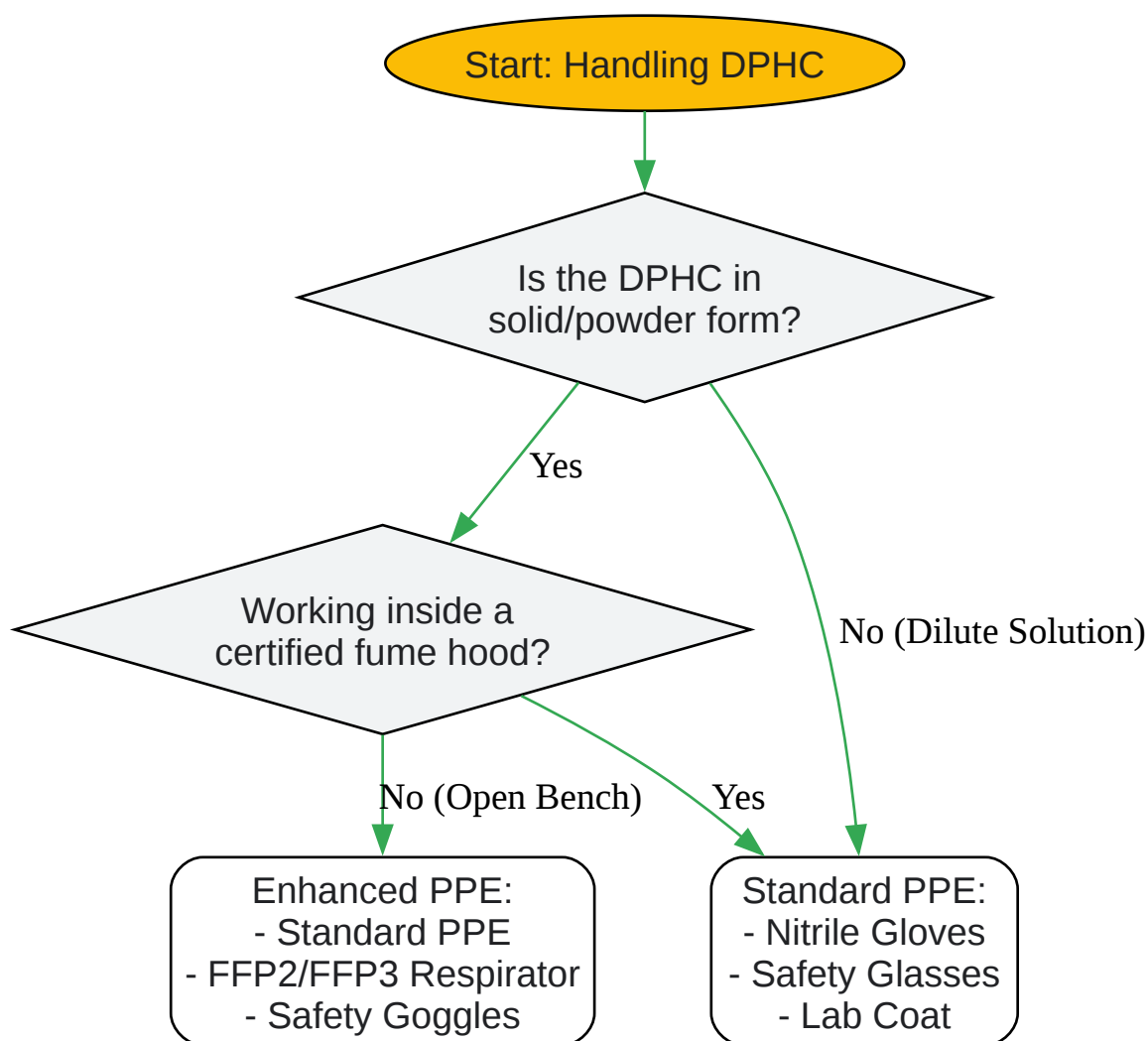
Visual Guides for Safe Handling

The following diagrams illustrate the recommended workflow and decision-making process for handling DPHC safely.



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Diagram 1: A high-level workflow for the safe handling of DPHC.



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Diagram 2: Logic diagram for selecting appropriate PPE.

Disposal Plan

Due to its classification as "very toxic to aquatic life," all DPHC waste must be handled as hazardous chemical waste.^[4] Under no circumstances should DPHC or its solutions be disposed of down the drain.

Waste Segregation and Disposal Procedures:

- Solid Waste:
 - Includes unused DPHC powder, contaminated gloves, weigh boats, and paper towels.

- Collect in a dedicated, clearly labeled hazardous waste bag or container.
- Label as: "Hazardous Waste: **Diphlorethohydroxycarmalol** (Solid)"
- Liquid Waste (DMSO Solutions):
 - Includes unused stock solutions and experimental waste.
 - Collect in a sealed, compatible (e.g., polyethylene or glass) hazardous waste container.
 - Label as: "Hazardous Waste: **Diphlorethohydroxycarmalol** in DMSO"
- Aqueous Solutions:
 - Waste from experiments using aqueous buffers containing DPHC.
 - Collect in a separate, sealed hazardous waste container.
 - Label as: "Hazardous Waste: Aqueous Solution with **Diphlorethohydroxycarmalol**"
- Final Disposal:
 - All labeled waste containers must be disposed of through the institution's official Environmental Health and Safety (EHS) office for incineration or other approved disposal methods.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with gently flowing water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.^[4]

- Spill (Solid): Gently cover the spill with an absorbent material to avoid raising dust. Moisten the material slightly, then carefully scoop it into a labeled hazardous waste container. Decontaminate the area with an appropriate cleaning solution.
- Spill (Liquid): Absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbed material into a labeled hazardous waste container. Decontaminate the area.

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